

In-Depth Technical Guide: Safety Data for 2-Methoxy-2-methylheptane

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Compound of Interest

Compound Name: 2-Methoxy-2-methylheptane

Cat. No.: B3057090

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **2-Methoxy-2-methylheptane** (CAS No. 76589-16-7). The information is compiled from publicly available safety and regulatory documents to assist researchers, scientists, and drug development professionals in the safe handling and use of this compound.

Chemical and Physical Properties

2-Methoxy-2-methylheptane is a tertiary ether used as a high-performance fuel additive, a versatile solvent, and an intermediate in organic synthesis.^[1] Its physical and chemical properties are summarized below for easy reference.

Property	Value	Source
Molecular Formula	C9H20O	[2][3]
Molecular Weight	144.25 g/mol	[2][3]
Appearance	Colorless liquid	[4]
Boiling Point	~132-136 °C	[4]
Density	~0.759 g/cm ³	[4]
Solubility	Soluble in organic solvents like ether and acetone.	[4]
Purity	97% (Typical)	[1][2]

Hazard Identification and Classification

2-Methoxy-2-methylheptane is classified as a hazardous chemical according to the Globally Harmonised System of Classification and Labelling of Chemicals (GHS).[2][3] The primary hazards are its flammability and its potential to cause skin sensitization.[3][4]

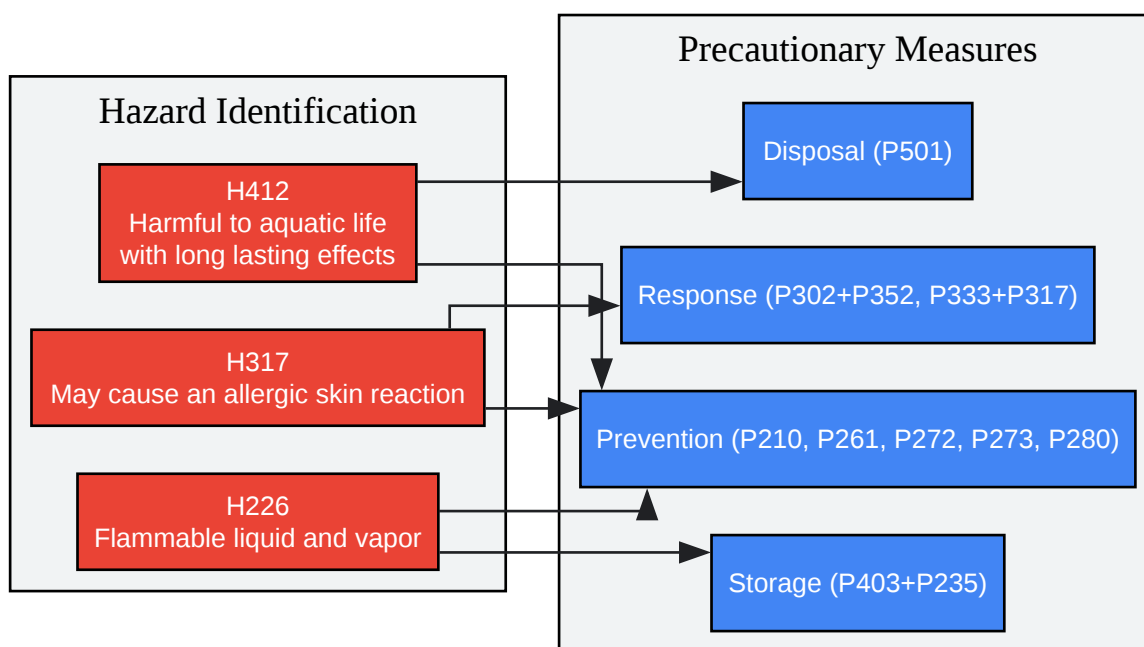
GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor
Skin Sensitization	1B	H317: May cause an allergic skin reaction
Chronic Aquatic Toxicity	3	H412: Harmful to aquatic life with long lasting effects

Source:[3]

GHS Hazard and Precautionary Statements

The following diagram illustrates the logical relationship between the hazard classifications and the corresponding precautionary statements.



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Caption: GHS Hazard and Precautionary Relationship.

Toxicological Information

Toxicological data for **2-Methoxy-2-methylheptane** is limited. The available acute oral toxicity data is summarized below.

Test	Species	Route	Value	Observations
Acute Oral Toxicity (LD50)	Rat	Oral	> 2,000 mg/kg bw	One rat was terminated on day 2. Signs of toxicity included lethargy, hunched posture, uncoordinated movements, piloerection, and salivation.

Source:[2]

Experimental Protocol Summary (Acute Oral Toxicity): Detailed experimental protocols are not provided in the source documents. The study was conducted based on standardized guidelines for acute oral toxicity testing. The key parameters noted were the dosage (> 2,000 mg/kg body weight), the species (rat), and the observation period (14 days). Clinical signs of toxicity were recorded for all animals.[2]

Handling and Storage

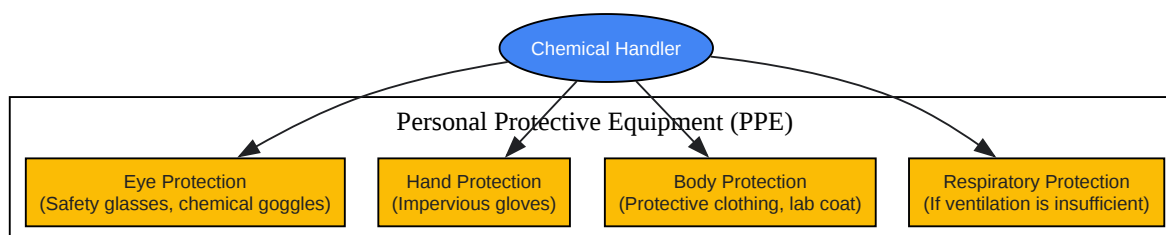
Proper handling and storage procedures are crucial to minimize the risks associated with **2-Methoxy-2-methylheptane**.

Recommended Handling and Storage Procedures:

- Handling:
 - Work in a well-ventilated area, preferably under a chemical fume hood.
 - Avoid inhalation of vapors or mists.[4]
 - Avoid contact with skin and eyes.[4]
 - Use spark-proof tools and explosion-proof equipment.[5]
 - Ground and bond containers when transferring material to prevent static discharge.[5]
- Storage:
 - Store in original, tightly closed containers.[2]
 - Keep in a cool, dry, and well-ventilated place.[2][4]
 - Store away from heat, sparks, open flames, and other ignition sources.[4][6]
 - Keep away from incompatible materials such as strong oxidizing agents.[6]

Recommended Personal Protective Equipment (PPE)

The following diagram outlines the recommended personal protective equipment when handling **2-Methoxy-2-methylheptane**.



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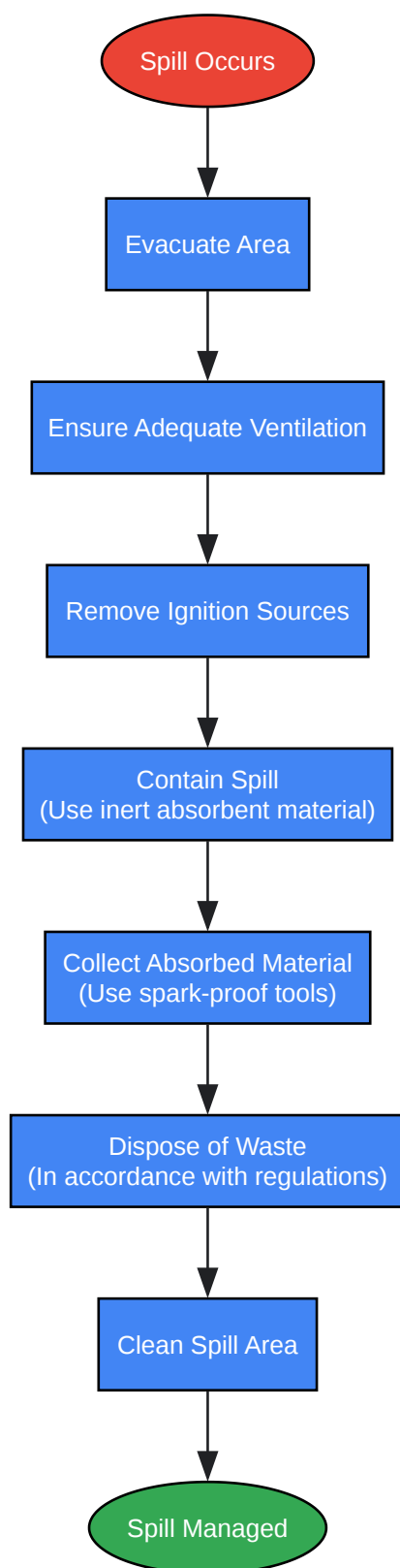
Caption: Recommended Personal Protective Equipment.

Accidental Release Measures

In the event of a spill or accidental release, immediate and appropriate action is necessary to contain the chemical and prevent exposure.

Spill Response Protocol: Spills should be handled by physical containment, collection, and subsequent safe disposal.^[2]

The following workflow outlines the general procedure for managing a spill of **2-Methoxy-2-methylheptane**.



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Caption: Spill Response Workflow.

Stability and Reactivity

- Chemical Stability: The notified chemical is expected to be stable under normal conditions of use.[2]
- Possibility of Hazardous Reactions: Violent reactions are possible with strong oxidizing agents.
- Conditions to Avoid: Strong heating and all sources of ignition.
- Incompatible Materials: Strong oxidizing agents.[6]
- Hazardous Decomposition Products: In the event of a fire, hazardous combustion gases or vapors may be formed.

Ecological Information

2-Methoxy-2-methylheptane is classified as harmful to aquatic life with long-lasting effects (Chronic Aquatic Toxicity Category 3).[2][3] Release into the environment should be avoided.

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations. Do not empty into drains.[5] Uncleaned containers should be handled as the product itself.

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